

Application Notes and Protocols for the Spectrophotometric Determination of Thiamine Nitrate

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Compound of Interest

Compound Name: *Thiamine Nitrate*

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These application notes provide detailed protocols for the quantitative determination of **thiamine nitrate** (Vitamin B1) concentration using spectrophotometric methods. The following sections include various colorimetric procedures, their underlying principles, experimental protocols, and comparative data.

Introduction

Thiamine, the first B vitamin to be discovered, is a water-soluble vitamin essential for carbohydrate metabolism and the maintenance of neural activity.^{[1][2][3]} Its accurate quantification in pharmaceutical formulations is crucial for quality control. Spectrophotometry offers a simple, cost-effective, and widely available analytical technique for this purpose. This document outlines several validated spectrophotometric methods based on colorimetric reactions.

Overview of Spectrophotometric Methods

Several methods have been developed for the spectrophotometric determination of thiamine. These methods are typically based on the reaction of thiamine with a chromogenic reagent to produce a colored product, the absorbance of which is proportional to the thiamine

concentration. The choice of method may depend on factors such as desired sensitivity, sample matrix, and available reagents.

A summary of various colorimetric methods is presented in the table below, allowing for easy comparison of their analytical parameters.

Table 1: Comparison of Analytical Parameters for Spectrophotometric Determination of Thiamine

Method/Reagent	λ_{max} (nm)	Linear Range ($\mu\text{g/mL}$)	Molar Absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	LOD ($\mu\text{g/mL}$)	LOQ ($\mu\text{g/mL}$)	Reference
Vanillin	390	2 - 28	0.96×10^4	-	-	[4]
Alizarin Brilliant Violet R	575	2 - 16	-	-	-	[5]
p-Aminophenol	430	1.5 - 10	-	-	-	[6]
Sodium 1,2-naphthoquinone-4-sulphonate (NQS)	487	10 - 40	-	1.71	5.18	[1][7]
7-Chloro-4-nitrobenzoxadiazole (NBD-Cl)	434	5 - 35	-	0.667	2.020	
3-methyl-2-benzothiazolinone hydrazone (MBTH)	434	1 - 50	0.96×10^4	0.0076	0.0231	[3]
Oxidation to Barium Sulfate	420	2 - 32	-	0.41	1.38	[2][8]

Experimental Protocols

This section provides detailed, step-by-step protocols for three selected methods, each employing a different chemical principle for the determination of **thiamine nitrate**.

Method 1: Reaction with Vanillin

This method is based on the formation of a yellow Schiff's base from the reaction between the primary amino group of thiamine and the aldehyde group of vanillin in an alkaline medium.[4]

3.1.1. Reagents and Solutions

- **Thiamine Nitrate** Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **thiamine nitrate**, dissolve in deionized water, and dilute to 100 mL in a volumetric flask.
- Vanillin Reagent (0.5% w/v): Dissolve 0.5 g of vanillin in 100 mL of ethanol.
- Sodium Hydroxide (NaOH) Solution (1 N): Dissolve 4.0 g of NaOH in deionized water and dilute to 100 mL.

3.1.2. Protocol for Standard Curve Generation

- Pipette aliquots (0.2, 0.4, 0.8, 1.2, 1.6, 2.0, 2.4, 2.8 mL) of the 100 µg/mL **thiamine nitrate** standard stock solution into a series of 10 mL volumetric flasks. This will yield final concentrations of 2, 4, 8, 12, 16, 20, 24, and 28 µg/mL.
- To each flask, add 1.0 mL of the vanillin reagent.
- Add 2.0 mL of 1 N NaOH solution to each flask and mix well.[4]
- Dilute to the mark with deionized water and mix thoroughly.
- Allow the reaction to proceed for 20 minutes at room temperature.
- Measure the absorbance of each solution at 390 nm against a reagent blank prepared in the same manner but without the thiamine standard.[4]
- Plot a calibration curve of absorbance versus concentration.

3.1.3. Protocol for Sample Analysis

- Prepare a sample solution from the pharmaceutical formulation (e.g., tablets, capsules) by dissolving a known amount in deionized water to obtain an estimated thiamine concentration within the linear range. Filtration may be necessary.
- Transfer an appropriate aliquot of the sample solution into a 10 mL volumetric flask.
- Follow steps 2-6 as described for the standard curve generation.
- Determine the concentration of thiamine in the sample from the calibration curve.

Method 2: Reaction with 7-Chloro-4-nitrobenzoxadiazole (NBD-Cl)

This method involves the reaction of thiamine with NBD-Cl in an alkaline medium to form a deep brown adduct.

3.2.1. Reagents and Solutions

- **Thiamine Nitrate** Standard Stock Solution (200 µg/mL): Accurately weigh 20 mg of **thiamine nitrate**, dissolve in deionized water, and dilute to 100 mL in a volumetric flask.
- NBD-Cl Reagent (0.2% w/v): Dissolve 0.2 g of NBD-Cl in 100 mL of methanol.
- Borate Buffer (pH 10.5): Prepare a 0.025 M borax solution and adjust the pH to 10.5 with 1 M NaOH.

3.2.2. Protocol for Standard Curve Generation

- Pipette aliquots of the 200 µg/mL **thiamine nitrate** standard stock solution into a series of 10 mL volumetric flasks to obtain final concentrations in the range of 5-35 µg/mL.
- Add 1.5 mL of the 0.2% NBD-Cl reagent to each flask.
- Add 1.5 mL of the borate buffer (pH 10.5) and mix.
- Dilute to the mark with distilled water.
- Allow the reaction to proceed for 25 minutes at room temperature.

- Measure the absorbance at 434 nm against a reagent blank.
- Construct a calibration curve by plotting absorbance versus concentration.

3.2.3. Protocol for Sample Analysis

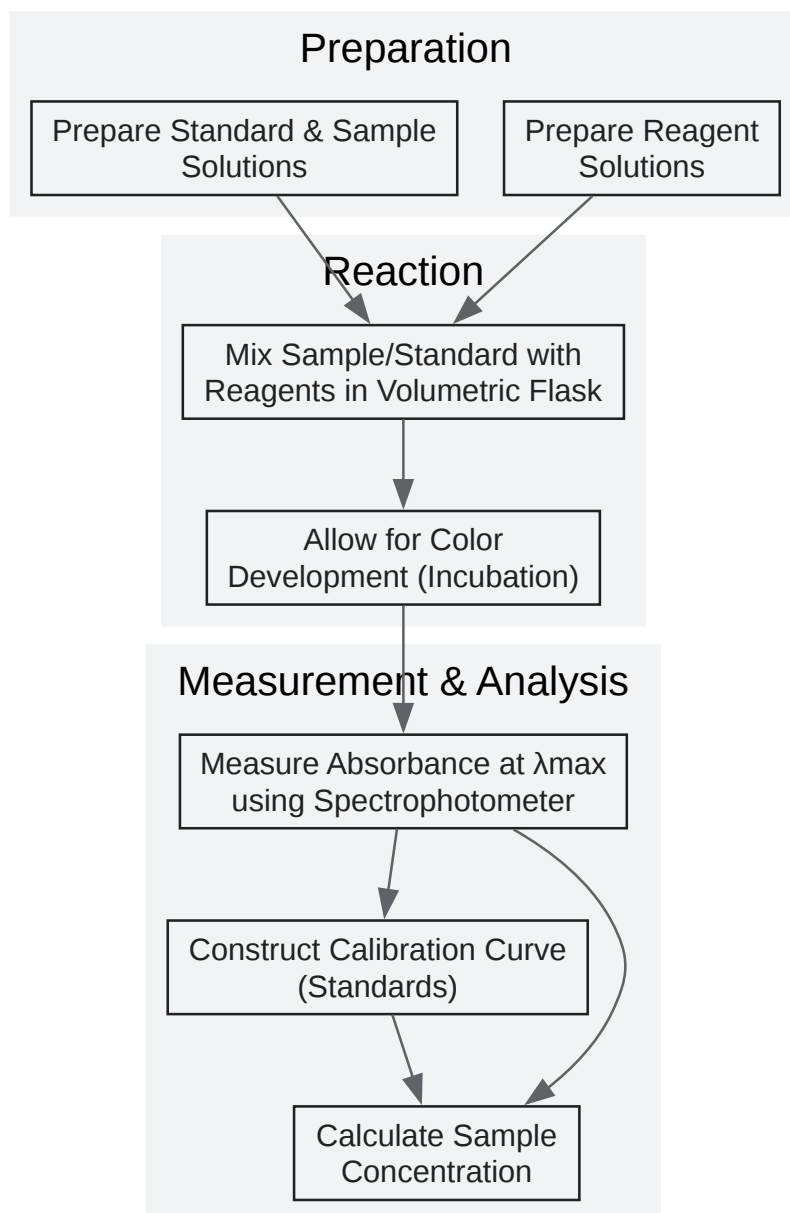
- Prepare a sample solution from the pharmaceutical formulation to achieve a concentration within the calibration range.
- Take an appropriate volume of the sample solution and proceed as described in steps 2-6 for the standard curve generation.
- Calculate the thiamine concentration in the sample using the regression equation from the calibration curve.

Visualizations

General Experimental Workflow

The following diagram illustrates the general workflow for the spectrophotometric determination of **thiamine nitrate**.

General Workflow for Spectrophotometric Analysis of Thiamine



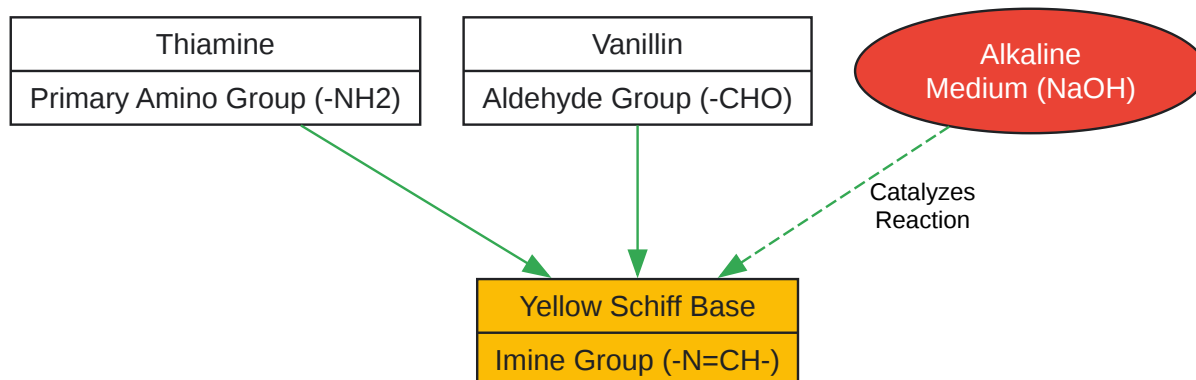
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Caption: General workflow for **thiamine nitrate** analysis.

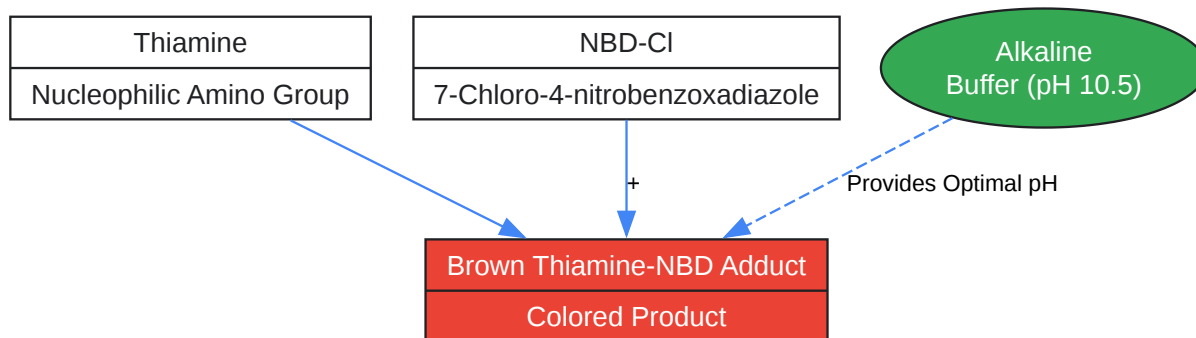
Reaction Pathway: Thiamine with Vanillin

The reaction between thiamine and vanillin is a classic example of Schiff base formation.

Reaction of Thiamine with Vanillin (Schiff Base Formation)



Reaction of Thiamine with NBD-Cl



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References

- 1. enlivenarchive.org [enlivenarchive.org]
- 2. scispace.com [scispace.com]
- 3. jcdronline.org [jcdronline.org]
- 4. researchgate.net [researchgate.net]

- 5. ijpsonline.com [ijpsonline.com]
- 6. Colorimetric estimation of vitamin B1 in pharmaceutical preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. semanticscholar.org [semanticscholar.org]
- 8. A simple spectrophotometric method for determination of thiamine (vitamin B1) in pharmaceuticals | European Journal of Chemistry [eurjchem.com]
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